Technical Comparison Guide: FTIR Characterization of 1H-Indazole-3,7-dicarboxylic Acid

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Compound of Interest

Compound Name:	*1H-Indazole-3,7-dicarboxylic acid*
Cat. No.:	*B11894627*

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Executive Summary & Structural Context

1H-Indazole-3,7-dicarboxylic acid is a bifunctional ligand featuring an indazole core (benzene fused to a pyrazole ring) with carboxylic acid moieties at the 3- and 7-positions. Its FTIR spectrum is complex due to the interplay between the heteroaromatic ring vibrations and the two chemically distinct carboxyl groups.

- 3-COOH: Attached to the pyrazole ring, conjugated with the C=N bond.
- 7-COOH: Attached to the benzene ring, spatially adjacent to the N-H site (position 1). This proximity often induces strong intramolecular hydrogen bonding, resulting in diagnostic spectral shifts compared to mono-substituted analogs.

Experimental Methodology for Spectral Acquisition

To ensure reproducible data, the following protocol is recommended. This method minimizes moisture interference, which can obscure critical O-H and N-H regions.

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Protocol: Solid-State FTIR Analysis

- Sample Drying: Dry the synthesized ligand at 100°C under vacuum for 4 hours to remove solvated water (lattice water can appear as broad bands at 3400 cm^{-1}).
- Matrix Preparation (KBr Pellet):
  - Mix 1 mg of sample with 100 mg of spectroscopic-grade KBr.
  - Grind to a fine powder (particle size < 2 µm) to avoid Christiansen scattering effects.
  - Press at 10 tons for 2 minutes to form a transparent pellet.
- Alternative (ATR): Use a Diamond ATR crystal. Note that ATR intensities for C=O bands may appear slightly lower relative to high-wavenumber bands compared to transmission modes due to depth of penetration effects.
- Acquisition Parameters:
  - Range: 4000 – 400 cm^{-1}
  - Resolution: 2 cm^{-1} or 4 cm^{-1}
  - Scans: 32 (minimum) to improve Signal-to-Noise ratio.

Spectral Analysis & Band Assignment

The following analysis compares the target molecule against its precursors (Indazole) and mono-substituted analogs (Indazole-3-carboxylic acid) to isolate specific functional group contributions.

A. High-Frequency Region (3500 – 2500 cm^{-1})

This region is dominated by X-H stretching vibrations. In **1H-Indazole-3,7-dicarboxylic acid**, this region is characteristically broad due to extensive Hydrogen Bonding (HB).

- N-H Stretch: Typically sharp at ~3450 cm^{-1} in free indazole. In the 3,7-diacid, this band is often broadened and red-shifted (3300–3100 cm^{-1}) due to the interaction with the adjacent 7-COOH group.

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- O-H Stretch (Carboxylic): A very broad, multi-component band spanning 3300–2500 cm^{-1}. The "fermi resonance" often creates a shoulder structure on the lower energy side of the C-H stretches.

B. The Carbonyl Region (1750 – 1650 cm^{-1})

This is the most diagnostic region for verifying the oxidation state and substitution pattern. Unlike simple aromatic acids, this molecule often displays a split carbonyl signal due to the non-equivalent environments of the two acid groups.

- Band I (~1710–1690 cm^{-1}): Assigned to the 3-COOH group. The pyrazole ring is electron-withdrawing but less sterically hindered for intermolecular dimerization.
- Band II (~1680–1660 cm^{-1}): Assigned to the 7-COOH group. This group is susceptible to intramolecular H-bonding with the N-1 hydrogen, which weakens the C=O bond character, shifting it to a lower wavenumber.

C. Fingerprint Region (1600 – 1000 cm^{-1})

- C=N Stretch (Pyrazolic): A sharp band around 1620–1590 cm^{-1}. This is a key indicator of the indazole core integrity.
- Aromatic C=C: Multiple bands in the 1600–1450 cm^{-1} range.
- C-O Stretch (Acid): Strong bands at 1250–1210 cm^{-1}, coupled with O-H in-plane bending.

Comparative Data Table

The table below synthesizes data from general indazole characterization and specific analog studies (e.g., Indazole-3-carboxylic acid) to provide a reference for the 3,7-dicarboxylic acid.

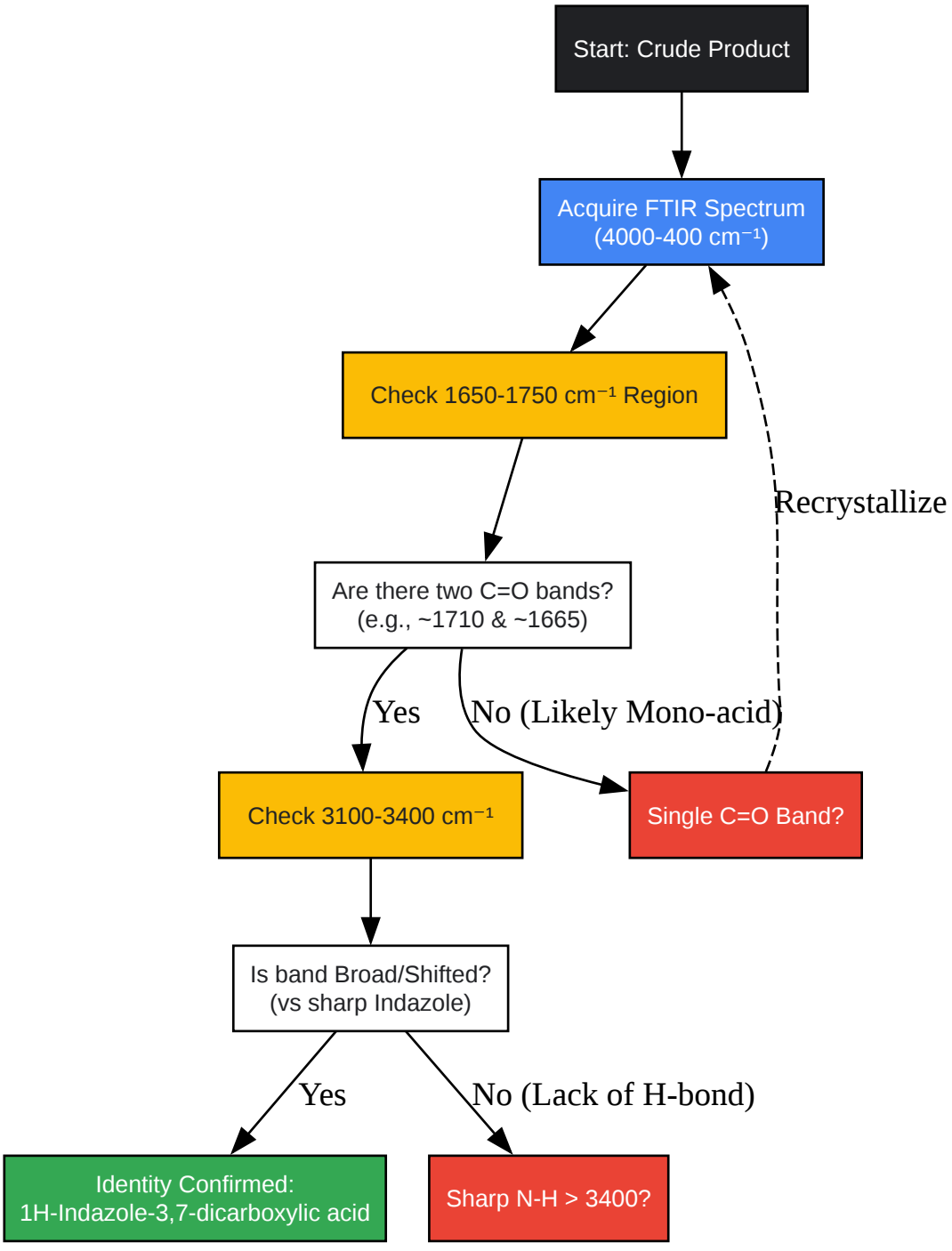
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Functional Group	Vibration Mode	1H-Indazole (Reference)	1H-Indazole-3-COOH (Analog)	1H-Indazole-3,7-diCOOH (Target)	Diagnostic Note
N-H	Stretch	3450 cm^{-1} (sharp)	3280–3180 cm^{-1} (broad)	3350–3100 cm^{-1}	Broadening indicates H-bonding (7-COOH effect).
O-H (Acid)	Stretch	N/A	3300–2500 cm^{-1}	3400–2500 cm^{-1}	Very broad "hump" underlying C-H stretches.
C=O (Acid)	Stretch	N/A	1687 cm^{-1}	1710 cm^{-1} & 1665 cm^{-1}	Look for splitting or broadening due to two distinct acid sites.
C=N (Ring)	Stretch	1620 cm^{-1}	1625 cm^{-1}	1620–1610 cm^{-1}	Confirms pyrazole ring integrity.
C=C (Aromatic)	Skeleton	1590, 1480 cm^{-1}	1544, 1471 cm^{-1}	1590, 1545 cm^{-1}	Typical aromatic backbone vibrations.
C-O (Acid)	Stretch	N/A	1260 cm^{-1}	1260–1230 cm^{-1}	Strong intensity; confirms carboxylic acid presence.

Decision Workflow: Characterization Logic

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The following diagram outlines the logical process for validating the synthesis of **1H-Indazole-3,7-dicarboxylic acid** using FTIR data.



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Figure 1: Logical workflow for validating the structural integrity of **1H-Indazole-3,7-dicarboxylic acid** via FTIR.

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Metal Coordination: What to Watch For

If this ligand is used to synthesize MOFs (e.g., Mn-IDC or Cd-IDC), the FTIR spectrum will change drastically upon coordination:

- Disappearance of C=O (Acid): The bands at 1710/1665 cm^{-1} will vanish.
- Appearance of Carboxylate (COO^-): New strong bands will appear:
  - Asymmetric Stretch: 1550 – 1610 cm^{-1}
  - Symmetric Stretch: 1380 – 1420 cm^{-1}
- Delta Value (Δν): The separation between Asym and Sym bands (Δν = ν_asym - ν_sym) indicates the coordination mode (monodentate, bidentate chelating, or bridging).

References

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